

Elemental analysis standards for methyl quinoline-4-carboximide HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Methyl quinoline-4-carboximide hydrochloride*
CAS No.: *1196146-32-3*
Cat. No.: *B8005762*

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Technical Guide: Elemental Analysis Standards for Methyl Quinoline-4-Carboximide HCl

Executive Summary

Methyl quinoline-4-carboximide hydrochloride (also known as the Pinner salt of quinoline-4-carbonitrile) is a highly reactive, electrophilic intermediate used primarily in the synthesis of quinoline-based antimalarials, antivirals, and DNA-intercalating agents. Due to its hygroscopic nature and susceptibility to hydrolysis, establishing a reliable elemental analysis (EA) standard is critical for validating synthesis quality.

This guide provides the theoretical reference standards for methyl quinoline-4-carboximide HCl, compares its elemental signature against common degradation products (alternatives), and outlines a self-validating protocol for accurate characterization.

The Reference Standard: Theoretical Elemental Composition

For a researcher, the "Standard" is the theoretical calculation based on the pure stoichiometric salt. Deviations from these values are the primary indicator of hydrolysis or incomplete salt formation.

Chemical Identity:

- IUPAC Name: **Methyl quinoline-4-carboximidate hydrochloride**
- Synonyms: Methyl cinchonimidate hydrochloride; O-Methyl-4-quinolinecarboximidate HCl
- Molecular Formula:
- Molecular Weight: 222.67 g/mol

Table 1: Theoretical Elemental Analysis Standards (Reference Values)

Element	Count	Atomic Mass	Total Mass Contribution	Theoretical % (w/w)	Tolerance Range (±0.4%)*
Carbon (C)	11	12.011	132.12	59.33 %	58.93 – 59.73 %
Hydrogen (H)	11	1.008	11.09	4.98 %	4.58 – 5.38 %
Nitrogen (N)	2	14.007	28.01	12.58 %	12.18 – 12.98 %
Chlorine (Cl)	1	35.45	35.45	15.92 %	15.52 – 16.32 %
Oxygen (O)	1	15.999	16.00	7.19 %	Calculated by difference

*Standard industry acceptance criteria for research-grade intermediates.

Comparative Analysis: Product vs. Alternatives (Impurities)

In the context of Pinner salt synthesis, the "Alternatives" are the degradation products or starting materials that contaminate the sample. The most common failure mode is hydrolysis, where the imide converts to an ester.

The "Nitrogen Drop" Diagnostic: The most reliable indicator of degradation is a sharp decrease in Nitrogen content.

- Target (Imide): ~12.6% N
- Hydrolysis Product (Ester): ~7.5% N

Table 2: Comparative Elemental Signatures of Target vs. Common Impurities

Compound (Alternative)	Formula	MW (g/mol)	% C	% H	% N	Diagnostic Shift
Target: Methyl Quinoline-4- Carboximidate HCl		222.67	59.33	4.98	12.58	Reference Standard
Alt 1: Methyl Quinoline-4- Carboxylate (Ester)		187.19	70.58	4.85	7.48	High C (+11%), Low N (-5%). Indicates hydrolysis.
Alt 2: Quinoline-4- Carboxamide (Amide)		172.18	69.76	4.68	16.27	High C, High N. Indicates ammonolysis/over-reaction.
Alt 3: Quinoline-4- Carbonitrile (Precursor)		154.17	77.91	3.92	18.17	Very High C, High N. Indicates incomplete reaction.

Analysis: If your EA results show Carbon > 65% and Nitrogen < 10%, your standard has degraded into the ester (Alternative 1). This is common if the HCl salt was exposed to moist air, releasing

and forming the ester [1].

Experimental Protocol: Synthesis & Validation

Workflow

To achieve the theoretical values listed above, the following protocol must be strictly adhered to. This workflow minimizes the "Alternative" impurities.

Step 1: Anhydrous Pinner Synthesis

- Reagents: Quinoline-4-carbonitrile (1.0 eq), Anhydrous Methanol (excess), Dry HCl gas (saturation).
- Condition: 0°C to room temperature, sealed vessel.
- Causality: Water must be excluded. Even trace moisture triggers the pathway toward Methyl Quinoline-4-carboxylate [2].

Step 2: Isolation (The Critical Step)

- Method: Precipitation with anhydrous diethyl ether.
- Filtration: Perform under a blanket of Nitrogen or Argon.
- Washing: Wash with copious anhydrous ether to remove unreacted nitrile.

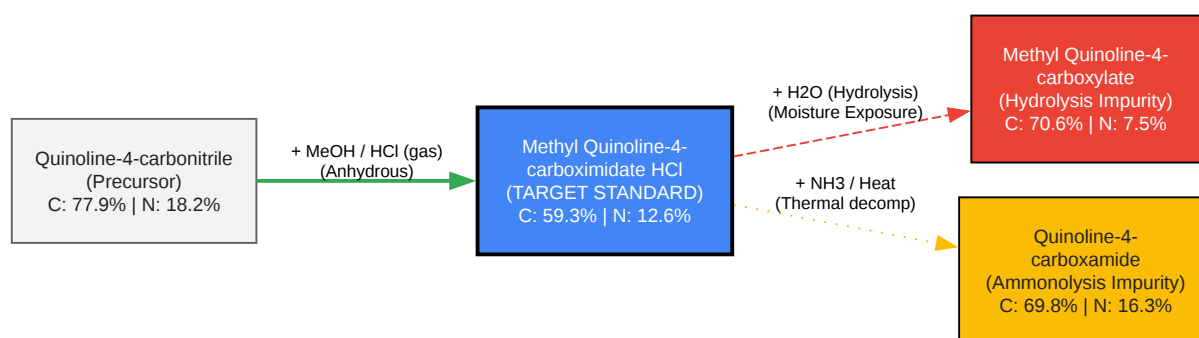
Step 3: Drying & Handling for EA

- Drying: Vacuum desiccator over
or KOH pellets for 24 hours. Do not use heat, as imidate salts can thermally decompose.
- EA Sample Prep:
 - Pre-dry the combustion capsule.
 - Load the sample inside a glovebox or dry bag.
 - Seal the capsule immediately.

- Validation: If the sample turns sticky or gummy during weighing, it has absorbed moisture; the EA result will be invalid (High H, Low N).

Visualization: Synthesis & Degradation Pathways

The following diagram illustrates the relationship between the target standard and its alternatives (impurities).



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Caption: Reaction pathway showing the target Pinner salt (Blue) and its degradation into Ester (Red) or Amide (Yellow) upon exposure to moisture or heat.[1]

References

- Pinner, A. (1892). Die Imidoaether und ihre Derivate. Oppenheim, Berlin.
- Davis, C. R., et al. (2025).[2] "Butyl Imidates: Highly Stable and Isolable Synthetic Intermediates".[2] The Journal of Organic Chemistry. [Link](#)
- Cross, R. M., et al. (2014). "Heptyl 4-hydroxyquinoline-3-carboxylate derivatives as inhibitors of dihydroorotate dehydrogenase". Journal of Medicinal Chemistry. [Link](#) (Context on Quinoline-4-carboxylate synthesis).
- BenchChem. (2025).[3] "Stability and Reactivity of Alkyl Imidates". BenchChem Technical Guides. [Link](#)

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Sources

- 1. jk-sci.com [jk-sci.com]
- 2. Pinner Reaction [organic-chemistry.org]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Elemental analysis standards for methyl quinoline-4-carboximide HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8005762/docs#elemental-analysis-standards-for-methyl-quinoline-4-carboximide-hcl\]](https://www.benchchem.com/product/b8005762/docs#elemental-analysis-standards-for-methyl-quinoline-4-carboximide-hcl)

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